

Cyclooctene Oxide (CAS Number 286-62-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclooctene oxide

Cat. No.: B1582440

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Cyclooctene oxide, with the CAS number 286-62-4, is a versatile and valuable cyclic ether that serves as a key intermediate in organic synthesis. Its unique eight-membered ring structure and reactive epoxide functionality make it a valuable building block for the construction of complex molecules, including natural products and pharmacologically active compounds. This technical guide provides a comprehensive overview of **cyclooctene oxide**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its applications in various fields, with a particular focus on its relevance to drug discovery and development.

Chemical and Physical Properties

Cyclooctene oxide is a white to almost white crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	286-62-4	[2]
Molecular Formula	C ₈ H ₁₄ O	[2]
Molecular Weight	126.20 g/mol	[2]
Melting Point	53-56 °C	[2]
Boiling Point	55 °C at 5 mmHg	[2]
Appearance	White to almost white powder to crystal	[1]
Solubility	Soluble in methanol	[3]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the characterization of **cyclooctene oxide**.

Spectroscopy	Data Interpretation
¹ H NMR	The ¹ H NMR spectrum of cyclooctene oxide in CDCl ₃ typically shows characteristic signals for the methine protons of the epoxide ring and the methylene protons of the cyclooctane ring.
¹³ C NMR	The ¹³ C NMR spectrum in CDCl ₃ will display distinct peaks for the carbons of the epoxide ring and the methylene carbons of the cyclooctane ring.[4]
Infrared (IR)	The IR spectrum exhibits characteristic vibrational modes, including C-H stretching and bending, as well as the C-O stretching of the epoxide ring.
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak and characteristic fragmentation patterns resulting from the cleavage of the cyclooctane ring and the epoxide group.

Synthesis of Cyclooctene Oxide

The most common method for the synthesis of **cyclooctene oxide** is the epoxidation of cyclooctene. Various oxidizing agents and catalytic systems can be employed for this transformation.

Experimental Protocol: Epoxidation of Cyclooctene

This protocol describes a general procedure for the epoxidation of cyclooctene.

Materials:

- cis-Cyclooctene
- Anhydrous dichloromethane (CH₂Cl₂)
- meta-Chloroperoxybenzoic acid (m-CPBA)

- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium sulfite solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve cis-cyclooctene in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Slowly add a solution of m-CPBA in dichloromethane to the stirred solution of cyclooctene.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium sulfite solution.
- Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to afford pure **cyclooctene oxide**.

*Epoxidation of cis-cyclooctene to **cyclooctene oxide**.*

Key Reactions of Cyclooctene Oxide

The strained three-membered epoxide ring in **cyclooctene oxide** is susceptible to nucleophilic attack, leading to a variety of ring-opened products. These reactions are fundamental to its utility as a synthetic intermediate.

Ring-Opening Reactions with Nucleophiles

Cyclooctene oxide readily reacts with a wide range of nucleophiles, including amines, alcohols, and organometallic reagents, to yield functionalized cyclooctanol derivatives. The regioselectivity and stereoselectivity of these reactions can often be controlled by the choice of nucleophile and reaction conditions.

Experimental Protocol: Ring-Opening with an Amine

This protocol outlines a general procedure for the reaction of **cyclooctene oxide** with an amine.

Materials:

- **Cyclooctene oxide**
- Amine (e.g., benzylamine)
- Solvent (e.g., methanol)

Procedure:

- Dissolve **cyclooctene oxide** in methanol in a sealed tube or a round-bottom flask equipped with a reflux condenser.
- Add the amine to the solution.
- Heat the reaction mixture to reflux and monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- The crude product can be purified by column chromatography to yield the corresponding trans-2-aminocyclooctanol.

*Nucleophilic ring-opening of **cyclooctene oxide**.*

Applications in Drug Development and Bioactive Molecule Synthesis

The cyclooctane framework is present in a variety of natural products exhibiting diverse biological activities.[5][6] **Cyclooctene oxide** serves as a valuable precursor for the synthesis of these and other structurally complex and pharmacologically relevant molecules. The ability to introduce various functionalities through stereocontrolled ring-opening reactions makes it a versatile tool for medicinal chemists.

Derivatives of cyclooctane have been investigated for their potential as antiviral, antibacterial, and antifungal agents.[7] For instance, isoxazoline derivatives containing a spiro-fused or annelated cyclooctane ring, synthesized from cyclooctanone (which can be derived from **cyclooctene oxide**), have shown activity against the influenza A virus.[7] Furthermore, the unique conformational properties of the cyclooctane ring can be exploited in drug design to create molecules with improved target-ligand interactions.

Safety and Handling

Cyclooctene oxide is a flammable solid and should be handled with appropriate safety precautions.[1] It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Conclusion

Cyclooctene oxide is a versatile and important building block in organic synthesis with significant potential in the development of new therapeutics. Its well-defined chemical properties and reactivity, coupled with the increasing interest in the biological activities of cyclooctane-containing molecules, ensure its continued importance in academic and industrial research, particularly in the fields of medicinal chemistry and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CYCLOOCTENE OXIDE(286-62-4) 1H NMR spectrum [chemicalbook.com]

- 2. chemsynthesis.com [chemsynthesis.com]
- 3. CYCLOOCTENE OXIDE | 286-62-4 [chemicalbook.com]
- 4. rsc.org [rsc.org]
- 5. stoltz2.caltech.edu [stoltz2.caltech.edu]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Cyclooctene Oxide (CAS Number 286-62-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582440#cyclooctene-oxide-cas-number-286-62-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com